

2-(Azetidin-3-yl)acetamide hydrochloride structure elucidation

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Compound of Interest

Compound Name: 2-(Azetidin-3-yl)acetamide
hydrochloride

CAS No.: 1795493-56-9

Cat. No.: B1383496

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This guide details the structural elucidation of **2-(Azetidin-3-yl)acetamide hydrochloride**, a functionalized saturated nitrogen heterocycle often used as a sp^3 -rich scaffold in medicinal chemistry.

Part 1: Structural & Chemical Context

Compound Identity:

- IUPAC Name: **2-(Azetidin-3-yl)acetamide hydrochloride**
- Common Name: 3-(Carbamoylmethyl)azetidine HCl
- CAS Number: 1260846-55-6 (Free base often referenced as 13401969 in PubChem CID)
- Molecular Formula:

(Salt);

(Free Base)

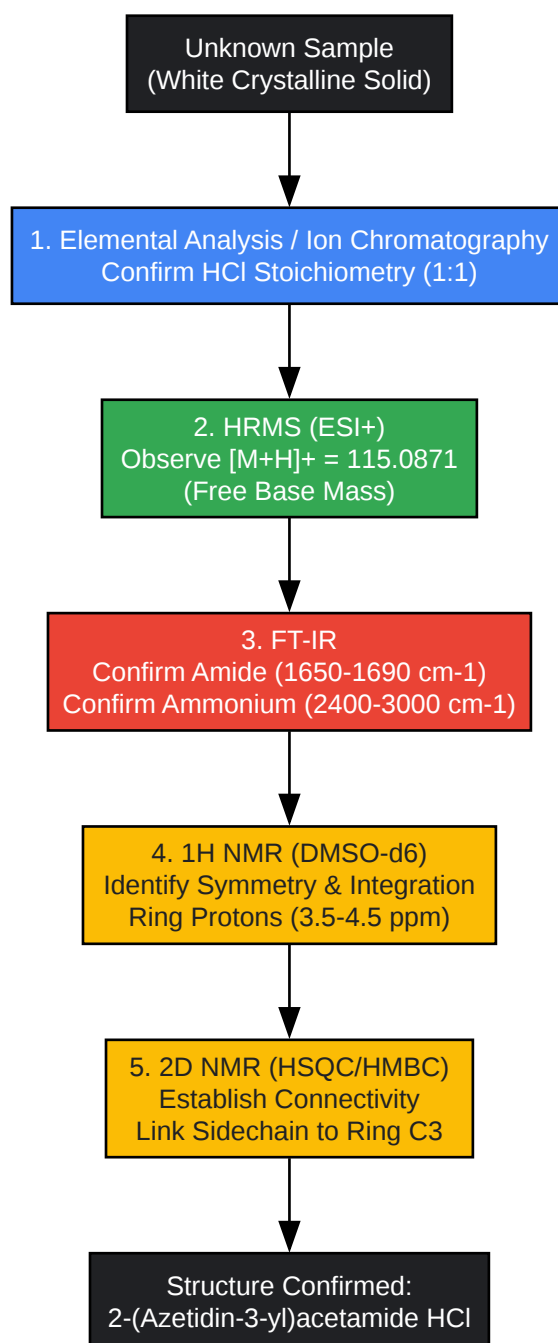
- Molecular Weight: 150.61 g/mol (HCl Salt); 114.15 g/mol (Free Base)

Structural Significance: The azetidine ring imposes significant angle strain ($\sim 90^\circ$ bond angles), altering the pKa of the amine and the metabolic profile compared to pyrrolidines or piperidines. The 3-position substitution creates a vector orthogonal to the ring plane, allowing for unique chemical space exploration. In the hydrochloride salt form, the secondary amine is protonated (), which prevents nitrogen inversion and stabilizes the ring conformation.

Part 2: Analytical Strategy & Elucidation Workflow

To unambiguously confirm the structure, a multi-modal approach is required. The primary challenge is distinguishing the azetidine ring protons (which can show complex second-order coupling) and confirming the integrity of the primary amide.

Elucidation Logic Flowchart



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Figure 1: Step-by-step logic for structural confirmation.

Part 3: Detailed Experimental Protocols

High-Resolution Mass Spectrometry (HRMS)

The salt dissociates in the ionization source. You will observe the cation of the free base.

- Method: ESI+ (Electrospray Ionization).

- Expected Signal:

at

.

- Diagnostic: Absence of dimerization implies a clean salt form. If the mass is , it suggests the radical cation, but protonated species are standard in ESI.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent Choice:DMSO-

is preferred over

.

- Reason 1:

causes rapid exchange of the amide (

) and ammonium (

) protons, making them invisible.

- Reason 2: DMSO allows observation of the ammonium protons, confirming the salt formation.

Predicted

NMR Data (400 MHz, DMSO-

):

Position	Type	(ppm)	Multiplicity	Integral	Coupling ()	Assignment Logic
NH-1	Amine	9.0 – 9.5	br s	2H	-	Protonated Azetidine
NH-Amide	Amide	7.4, 6.9	br s (x2)	1H each	-	Primary amide protons (non-equivalent due to restricted rotation)
H-2, H-4	Ring	3.7 – 4.1	m	4H	Complex	Diastereotopic protons on C2/C4. [1] Often appear as two sets of multiplets.
H-3	Ring CH	2.9 – 3.1	m (quint)	1H	Hz	Methine proton, coupled to H2/H4 and sidechain.
H-	Sidechain	2.4 – 2.5	d	2H	Hz	Methylene alpha to carbonyl.

Interpretation of Ring Protons (The "Roofing" Effect): The azetidine ring possesses a plane of symmetry passing through N, C3, and the side chain.

- Protons cis to the side chain (H2a, H4a) are chemically equivalent to each other.
- Protons trans to the side chain (H2b, H4b) are chemically equivalent to each other.
- However, H2a is not equivalent to H2b. Thus, you typically see two complex multiplets for the ring protons, integrating to 2H each, or one overlapped 4H region depending on resolution.

NMR Data (100 MHz, DMSO-

):

- Carbonyl ():
): ~171 ppm.
- Ring C2/C4 ():
): ~50–52 ppm (Deshielded by N).
- Side Chain ():
): ~38 ppm.
- Ring C3 ():
): ~26–28 ppm.

Infrared Spectroscopy (FT-IR)

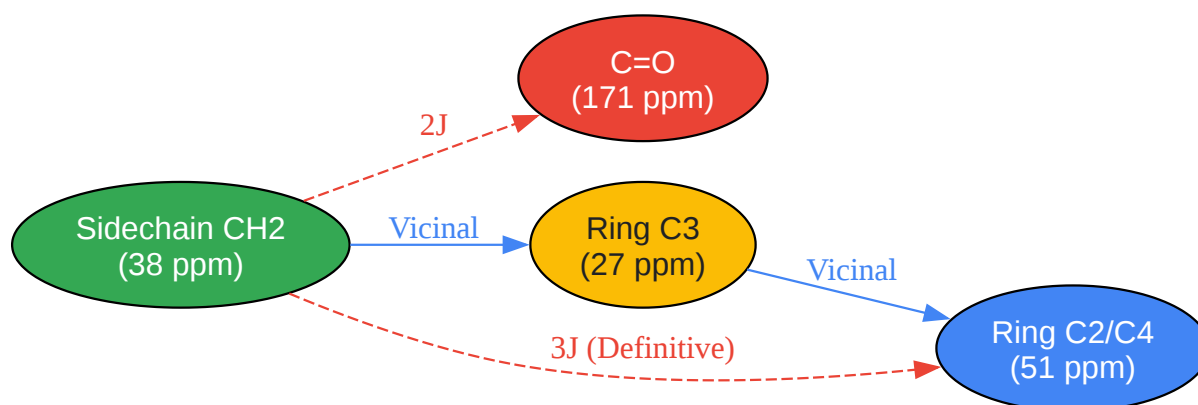
- Amide I Band: Strong absorption at 1650–1690 cm^{-1} (stretch).
- Amide II Band: Medium band at 1550–1640 cm^{-1} (bend).
- Ammonium Band: Broad, multiple bands in 2400–3000 cm^{-1} region (characteristic of amine salts,

stretch overlapping with

).

Part 4: Connectivity & Verification (2D NMR)

To prove the side chain is at position 3 (and not N-substituted), use HMBC.



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Figure 2: Key HMBC (dashed) and COSY (solid) correlations verifying the C3-substitution.

Crucial Verification Step:

- HMBC Correlation: The side chain protons () must show a strong 3-bond correlation to the ring carbons (C2/C4). If the substitution were on Nitrogen, this correlation would be absent (or require a 4-bond path which is usually invisible).
- N-Substitution Check: If the compound were N-(azetidin-3-yl)acetamide, the amide nitrogen would be coupled to the ring C3 methine, and the chemical shifts would be drastically different (C3 methine would be deshielded to >4.5 ppm).

Part 5: Troubleshooting & Salt Handling

- Hygroscopicity: Azetidine salts are often hygroscopic. If the NMR peaks are drifting or the integration is off (due to water peak overlap), dry the sample under high vacuum ($P < 1$

mbar) at 40°C for 4 hours before analysis.

- Counter-ion Verification: Perform a silver nitrate () test. Dissolve a small amount in water and add . A white precipitate () confirms the chloride counter-ion.
- Free Base Conversion: If the salt spectra are too broad due to exchange, neutralize a small aliquot with in / extraction to obtain the free base NMR. The ring protons will shift upfield, and the pattern will sharpen.

References

- PubChem.**2-(Azetidin-3-yl)acetamide hydrochloride** (Compound).[2][3] National Library of Medicine. Available at: [\[Link\]](#)
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Sources

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- [3. PubChemLite - 2-\(azetidin-3-yl\)acetamide hydrochloride \(C₅H₁₀N₂O\) \[pubchemlite.lcsb.uni.lu\]](#)
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